

Benzoylphenylureas: A Technical Guide to their Function as Insect Growth Regulators

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Compound of Interest

Compound Name: *Benzoylphenylurea*

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Abstract

Benzoylphenylureas (BPU) represent a significant class of insect growth regulators (IGRs) that have been successfully integrated into pest management programs for several decades.[1][2][3] Their unique mode of action, targeting the synthesis of chitin, provides a high degree of selectivity and effectiveness against various insect pests, particularly during their larval stages.[4][5] This technical guide provides an in-depth overview of the mechanism of action, structure-activity relationships, and toxicological data of **benzoylphenylurea** insecticides. Detailed experimental protocols for their evaluation are also presented to facilitate further research and development in this field.

Mechanism of Action: Inhibition of Chitin Synthesis

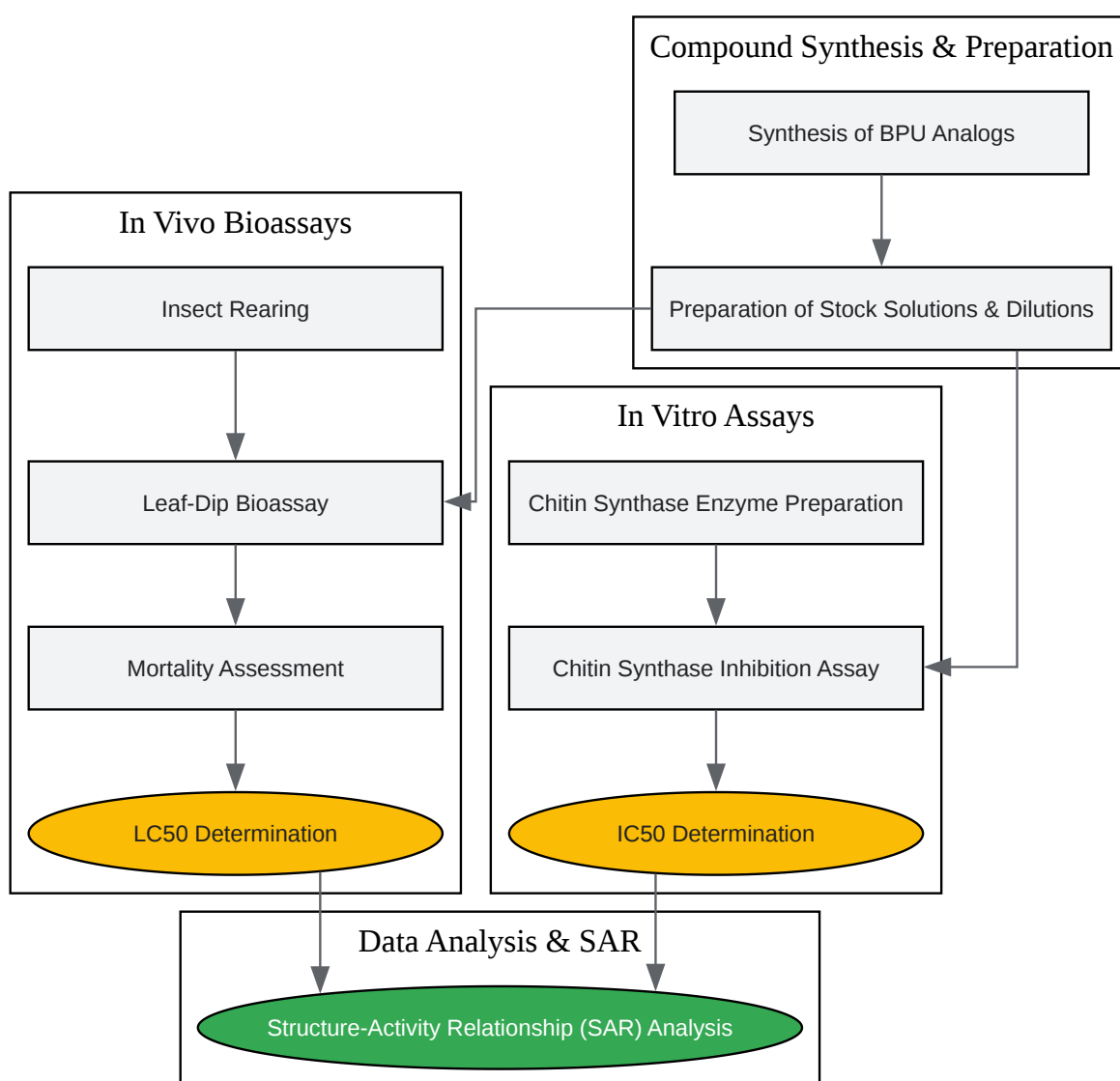
The primary mode of action of **benzoylphenylureas** is the disruption of chitin biosynthesis.[1][6] Chitin, a polymer of N-acetylglucosamine, is a critical structural component of the insect exoskeleton and the peritrophic matrix lining the midgut.[7][8][9] The enzyme responsible for the polymerization of N-acetylglucosamine units into chitin is chitin synthase.[7] BPUs act as potent and specific inhibitors of this enzyme.[1][10]

By inhibiting chitin synthase, BPUs prevent the proper formation of the new cuticle during the molting process.[4][9] This leads to an inability to shed the old exoskeleton, resulting in larval mortality.[9] The insect's endocuticle is affected, losing its elasticity.[4] Additionally, some

benzoylphenylureas can suppress fecundity and act as ovicides.[4] Because higher animals and plants do not possess chitin, BPUs exhibit a high degree of selectivity and are relatively safe for non-target organisms, with the exception of aquatic invertebrates and crustaceans.[1][4][11]

The precise molecular target of BPUs within the chitin synthase complex was a long-standing question.[6] However, recent research has provided compelling evidence that BPUs, along with other insecticides like buprofezin and etoxazole, directly interact with chitin synthase 1 (CHS1).[12][13][14] A specific mutation (I1042M in *Plutella xylostella*) in the CHS1 gene has been shown to confer high levels of resistance to BPUs, strongly indicating that CHS1 is the direct target.[13][14]

Below is a diagram illustrating the chitin biosynthesis pathway and the point of inhibition by **benzoylphenylureas**.



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